

Maleamic Acid as a Metabolite in Biological Systems: An In-depth Technical Guide

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Compound of Interest

Compound Name: **Maleamic acid**

Cat. No.: **B7728437**

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Executive Summary

Maleamic acid, the monoamide of maleic acid, is an emerging metabolite of interest in various biological systems. While its presence has been confirmed in microorganisms and detected in human blood, a comprehensive understanding of its metabolic pathways, endogenous concentrations, and specific biological roles remains an active area of research. This technical guide synthesizes the current knowledge on **maleamic acid**, providing insights into its formation, potential metabolic fate, and analytical considerations for its detection and quantification. The document also addresses the biological activities of its closely related compound, maleic acid, which may be relevant due to the potential for in vivo hydrolysis. This guide aims to serve as a foundational resource for researchers and professionals in drug development and life sciences, highlighting both what is known and the critical knowledge gaps that warrant further investigation.

Introduction to Maleamic Acid

Maleamic acid ((Z)-4-amino-4-oxobut-2-enoic acid) is a dicarboxylic acid monoamide.^{[1][2]} It is functionally related to maleic acid and can be formed by the reaction of maleic anhydride with ammonia.^[3] In biological systems, it is known to be the product of the enzymatic hydrolysis of maleimide by the enzyme maleimide hydrolase.^[3] Its presence has been identified in microorganisms such as *Escherichia coli* and *Trypanosoma brucei*, and it has been detected, although not quantified, in human blood.^{[2][4]}

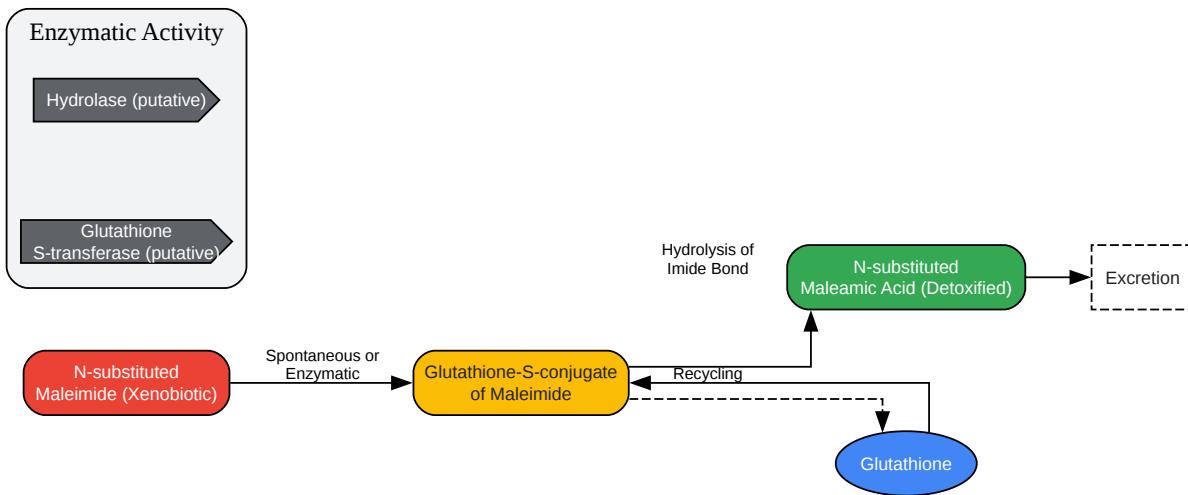
Table 1: Chemical and Physical Properties of **Maleamic Acid**

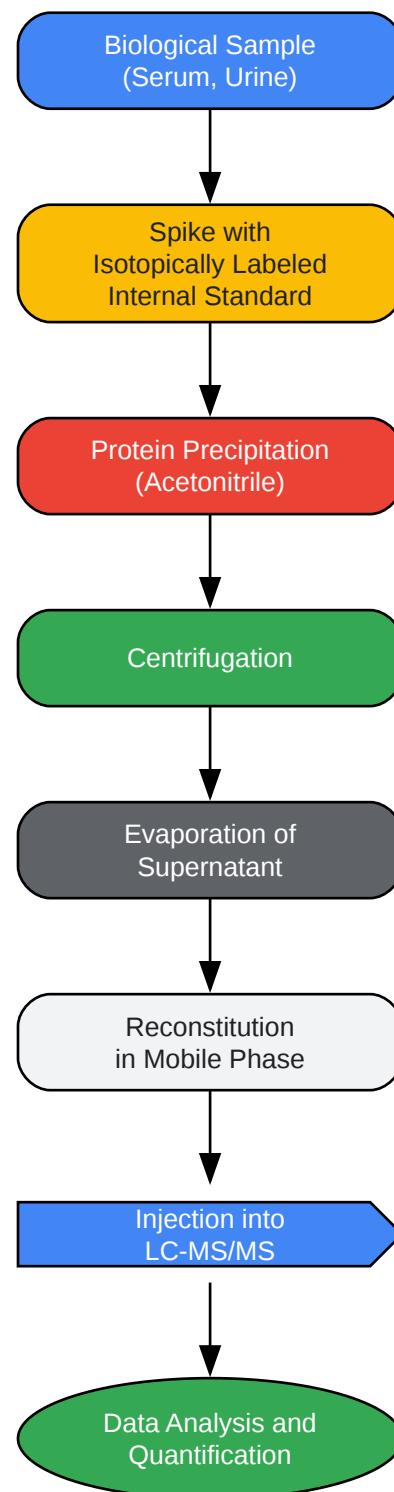
Property	Value	Reference(s)
Molecular Formula	C ₄ H ₅ NO ₃	[2]
Molecular Weight	115.09 g/mol	[2]
CAS Number	557-24-4	[2]
IUPAC Name	(Z)-4-amino-4-oxobut-2-enoic acid	[2]
Appearance	White solid	[3]
Melting Point	158–161 °C	[3]

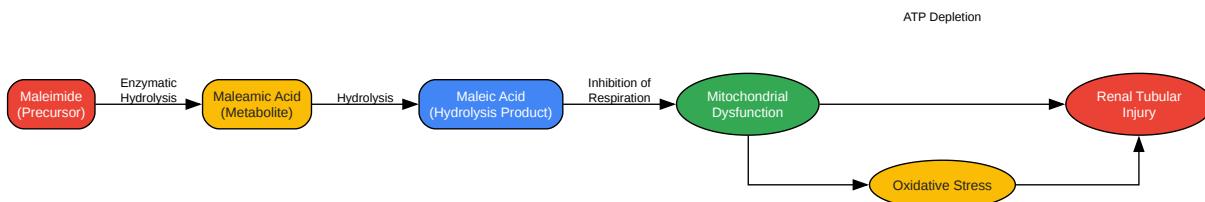
Metabolic Pathways and Biological Formation

The primary known route for the biological formation of **maleamic acid** is through the hydrolysis of maleimides. N-substituted maleimides are reactive compounds that can form adducts with nucleophiles, such as the thiol group of glutathione. In *E. coli*, a detoxification pathway has been described where N-ethylmaleimide (NEM) is conjugated with glutathione, followed by the hydrolysis of the imide bond to release the less toxic N-ethyl**maleamic acid** and regenerate glutathione.[\[5\]](#)[\[6\]](#)[\[7\]](#) This suggests that the formation of **maleamic acids** can be a mechanism for cellular detoxification of maleimide-containing xenobiotics.

While a direct analogous pathway has not been fully elucidated in mammals, the enzymatic machinery for glutathione conjugation and hydrolysis is ubiquitous, suggesting a similar detoxification route may exist.







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